

Spectral Confirmation Guide: 3-[(2-Phenylethoxy)methyl]aniline

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Compound of Interest

Compound Name: 3-[(2-Phenylethoxy)methyl]aniline

CAS No.: 1039862-68-4

Cat. No.: B1519042

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Executive Summary

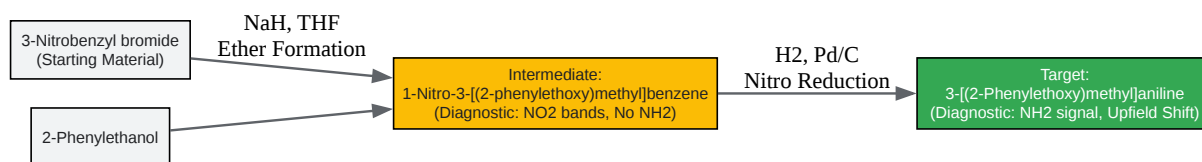
3-[(2-Phenylethoxy)methyl]aniline (CAS: 1039862-68-4) is a critical intermediate in the synthesis of tyrosine kinase inhibitors and other small-molecule therapeutics. Its structural core—a meta-substituted aniline linked via an ether bridge to a phenethyl moiety—presents specific spectral challenges during quality control.

This guide provides a definitive protocol for confirming the identity of this compound, distinguishing it from its nitro-precursors and structural regioisomers. Unlike generic databases, we focus on the causality of spectral shifts to provide a self-validating analytical framework.

Structural Logic & Synthesis Pathway

To understand the spectral data, one must understand the origin of the molecule. The synthesis typically proceeds via a Williamson ether synthesis followed by a chemoselective reduction.

Diagnostic Checkpoint: The most common failure mode is incomplete reduction of the nitro group or uncleaved benzyl protecting groups (if used).



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Figure 1: Synthesis pathway highlighting the critical transformation from Nitro (Intermediate) to Amine (Target) which dictates the spectral shift.

Spectral Characterization Data

3.1. Nuclear Magnetic Resonance (NMR) Analysis

The following data represents the predicted high-resolution consensus shifts based on chemometric additivity rules for the specific solvated environment (CDCl₃).

Table 1: ¹H NMR Diagnostic Signals (400 MHz, CDCl₃)

Assignment	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J)	Diagnostic Note
Ar-H (Distal Ph)	7.18 – 7.35	Multiplet	5H	-	Overlapping aromatic region; less diagnostic.
Ar-H (Aniline C5)	7.12	Triplet	1H	7.8 Hz	Pseudo-triplet; central aniline ring proton.
Ar-H (Aniline C2/4/6)	6.60 – 6.75	Multiplet	3H	-	Critical: Upfield shift due to electron-donating -NH ₂ group.
Benzylic -CH ₂ -O	4.48	Singlet	2H	-	Sharp singlet. Distinguishes from regioisomers.
-NH ₂	3.65	Broad Singlet	2H	-	Exchangeable with D ₂ O. Disappears in acidic media.
-O-CH ₂ - (Ethyl)	3.72	Triplet	2H	7.2 Hz	Part of the A2B2 ether system.
-CH ₂ -Ph (Ethyl)	2.95	Triplet	2H	7.2 Hz	Benzylic triplet; distinct from O-CH ₂ .

Table 2: ¹³C NMR Carbon Skeleton Confirmation

Carbon Type	Shift (δ , ppm)	Interpretation
C-NH ₂ (Ipso)	~146.5	Deshielded ipso-carbon attached to amine.
C-CH ₂ -O (Ipso)	~139.0	Meta-position attachment point.
Ar-CH (Aniline)	114.0 - 118.5	Shielded: Ortho/Para to NH ₂ . Key purity indicator.
Benzylic CH ₂	72.8	Characteristic ether linkage shift.
Ethyl O-CH ₂	71.2	Downfield due to oxygen electronegativity.
Ethyl Ph-CH ₂	36.4	Typical benzylic methylene.

3.2. Mass Spectrometry (HRMS)

- Formula: C₁₅H₁₇NO
- Exact Mass: 227.1310
- Observed [M+H]⁺: 228.1383 ± 5 ppm
- Fragmentation Pattern: Expect a major fragment at m/z 106 (loss of phenethyl ether chain, generating the aminobenzyl cation).

3.3. Infrared Spectroscopy (FT-IR)

- Diagnostic Bands:
 - 3350 & 3440 cm⁻¹: Primary amine (-NH₂) stretching doublet. Absence confirms Nitro reduction.
 - 1100 cm⁻¹: C-O-C ether stretching (strong).
 - Absence of 1350/1530 cm⁻¹: Disappearance of N-O symmetric/asymmetric stretches (Nitro impurity check).

Comparative Analysis: Target vs. Alternatives

In drug discovery, this compound is often compared against its Nitro Precursor (process impurity) and its Benzyl Analog (structural alternative).

Table 3: Comparative Spectral Fingerprints

Feature	Target: 3-[(2-Phenylethoxy)methyl]aniline	Impurity: Nitro Precursor	Analog: 3-(Benzyloxymethyl)aniline
¹ H NMR (Ar-H)	Upfield (6.6-6.7 ppm)Electron-rich ring.	Downfield (7.5-8.2 ppm)Electron-poor ring.	Upfield (6.6-6.7 ppm)Similar electronic environment.
Ether Linkage	Two Triplets(-CH ₂ CH ₂ -) system.	Two Triplets(-CH ₂ CH ₂ -) system.	One Singlet(-CH ₂ -Ph) benzyl group.
NH ₂ Signal	Present (~3.6 ppm)	Absent	Present (~3.6 ppm)
Physical State	Viscous Oil / Low melting solid	Yellow Crystalline Solid	Viscous Oil

Experimental Validation Protocol

Objective: Validate batch identity and purity >98%.

Step 1: Sample Preparation

- Dissolve 10 mg of the compound in 0.6 mL of CDCl₃ (ensure solvent is neutralized; acidity can shift the NH₂ peak or cause broadening).
- Add a trace of TMS (Tetramethylsilane) as an internal reference (0.00 ppm).

Step 2: ¹H NMR Acquisition

- Parameters: 16 scans, 30°C, 1s relaxation delay.
- QC Criteria:

- Verify the integration ratio of Benzylic Singlet (2H) to Aromatic Region (8H total) is exactly 1:4.
- Confirm the presence of the NH₂ broad singlet. If unsure, add 1 drop of D₂O; the peak at ~3.6 ppm should vanish (D-exchange).

Step 3: Purity Calculation

Where

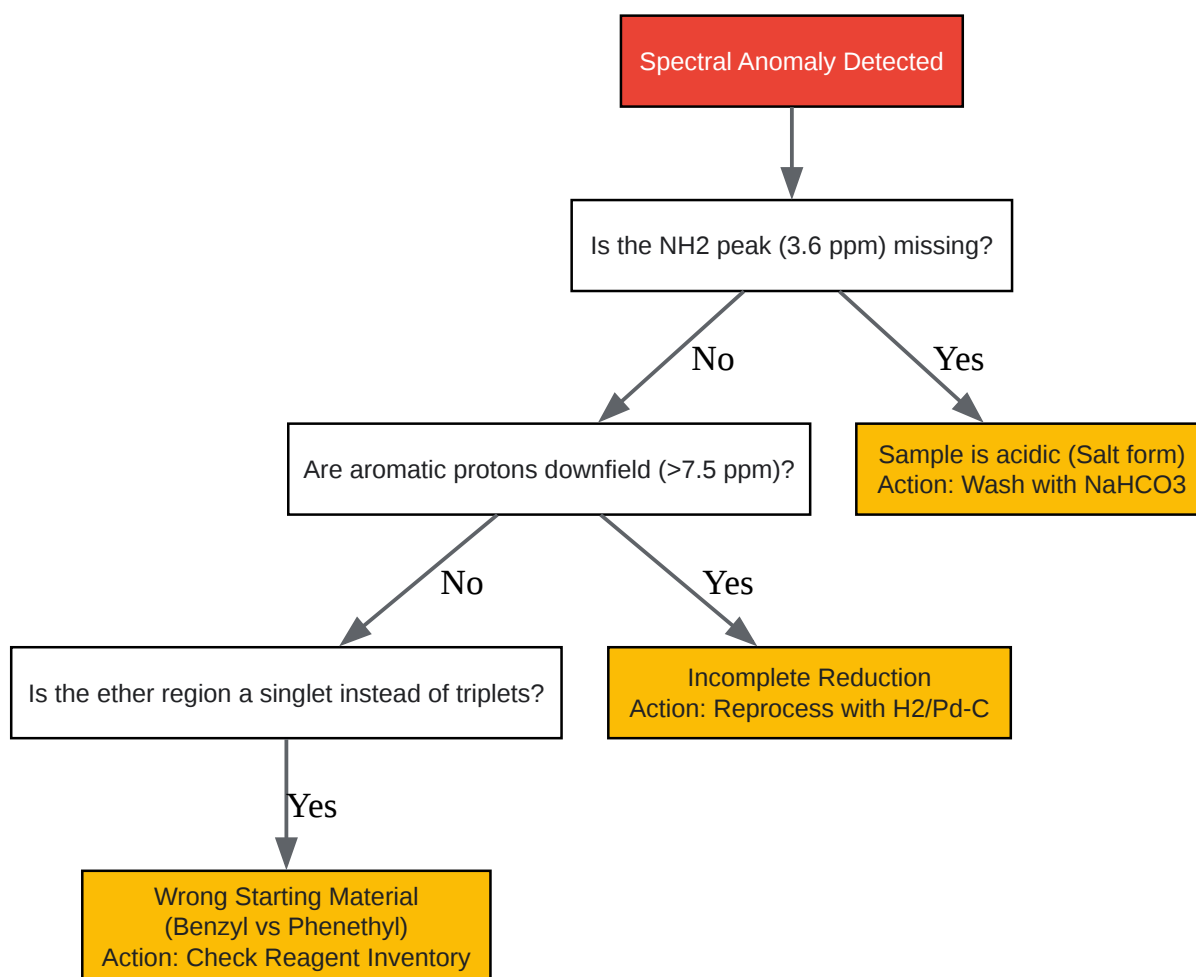
is the integration of the diagnostic benzylic singlet (4.48 ppm for product vs 4.60 ppm for nitro precursor).

Step 4: HPLC-MS Confirmation

- Column: C18 Reverse Phase (e.g., Agilent Zorbax), 3.5 μm.
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV 254 nm and ESI+ (Scan 100-600 m/z).
- Success Criteria: Single peak at expected retention time with [M+H]⁺ = 228.1.

Troubleshooting & Logic Flow

Use this decision tree to resolve spectral anomalies.



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Figure 2: Troubleshooting logic for common spectral deviations in aniline ether synthesis.

References

- Compound Identity: PubChem. **3-[(2-Phenylethoxy)methyl]aniline** (CID 118705689). National Library of Medicine. [\[Link\]](#)
- Synthesis Methodology (Analogous): Reduction of Nitro Compounds to Amines. Organic Chemistry Portal. [\[Link\]](#)
- Spectral Reference (Analogous): SpectraBase. 3-Benzyloxyaniline 1H NMR Spectrum. Wiley Science Solutions. [\[Link\]](#)

- Mechanistic Insight: Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press.
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